

# Ecotoxicological Risk Assessment of Imazethapyr in Terrestrial Ecosystems: A Technical Guide

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## Compound of Interest

Compound Name: Imazethapyr

Cat. No.: B050286

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**Imazethapyr** is a selective, systemic herbicide widely used for the control of broadleaf and grassy weeds in various leguminous crops. Its mode of action involves the inhibition of the enzyme acetolactate synthase (ALS), which is crucial for the biosynthesis of branched-chain amino acids in plants.<sup>[1][2][3][4]</sup> While effective in weed management, the potential for non-target impacts necessitates a thorough ecotoxicological risk assessment, particularly within terrestrial ecosystems. This guide provides a comprehensive overview of the ecotoxicological risks associated with **Imazethapyr**, detailing its environmental fate, effects on key terrestrial organisms, and standardized experimental protocols for its evaluation. All quantitative data is presented in structured tables for comparative analysis, and key conceptual frameworks are visualized through diagrams.

## Physicochemical Properties and Environmental Fate

**Imazethapyr**'s environmental behavior is influenced by its physicochemical properties, which dictate its persistence, mobility, and bioavailability in soil.

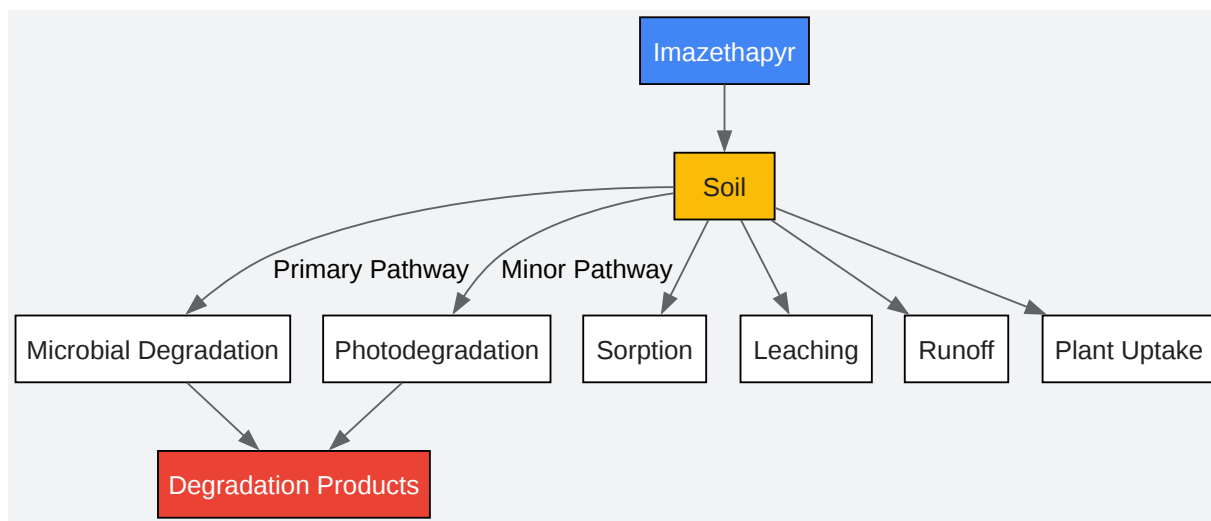
Table 1: Physicochemical Properties of **Imazethapyr**

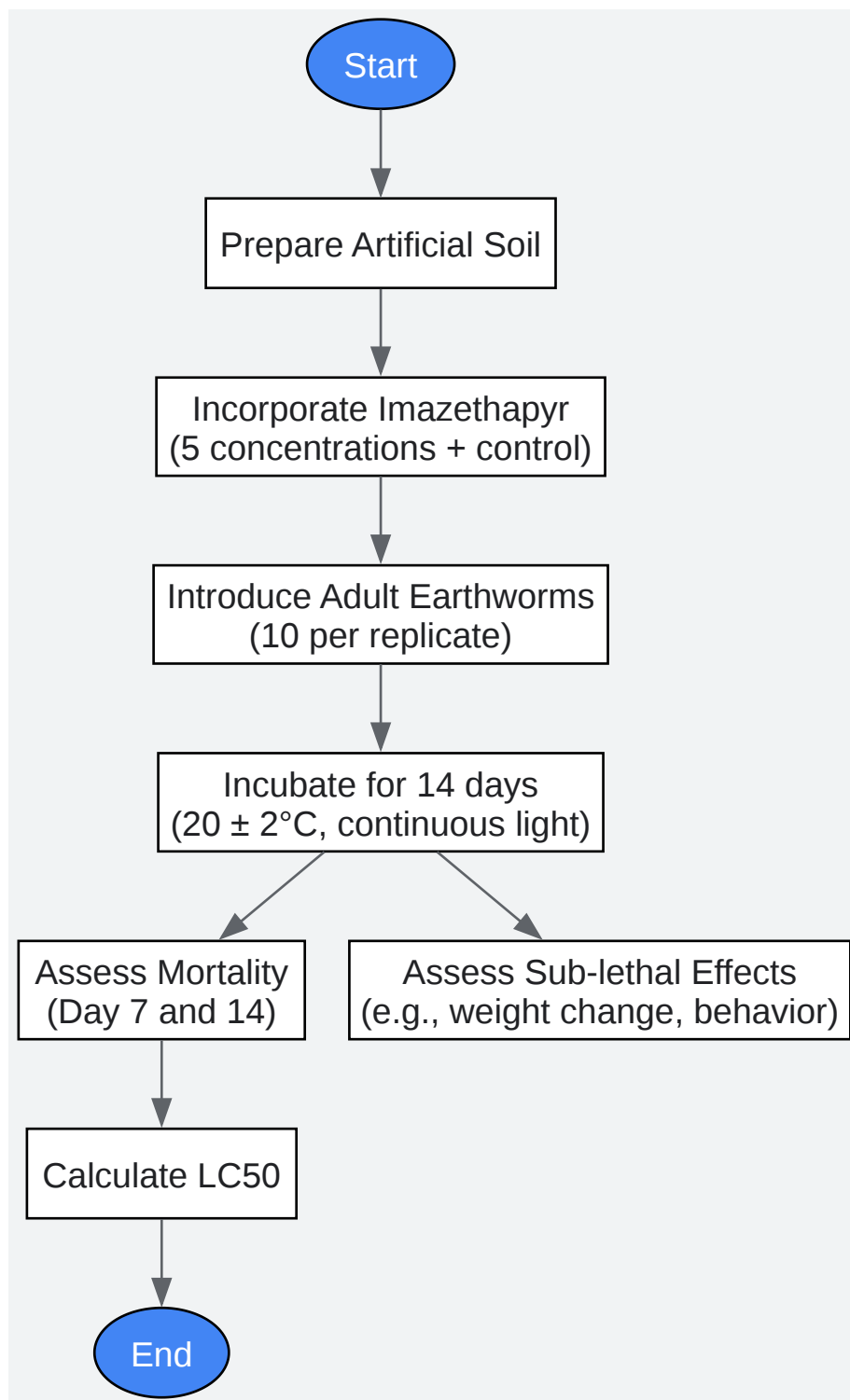
Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>19</sub> N <sub>3</sub> O <sub>3</sub>	[5]
Molecular Weight	289.33 g/mol	[5]
Water Solubility	1400 mg/L at 25°C	[5]
Vapor Pressure	8.3 x 10 <sup>-8</sup> mm Hg at 25°C	[5]
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	1.19 at pH 7	[5]

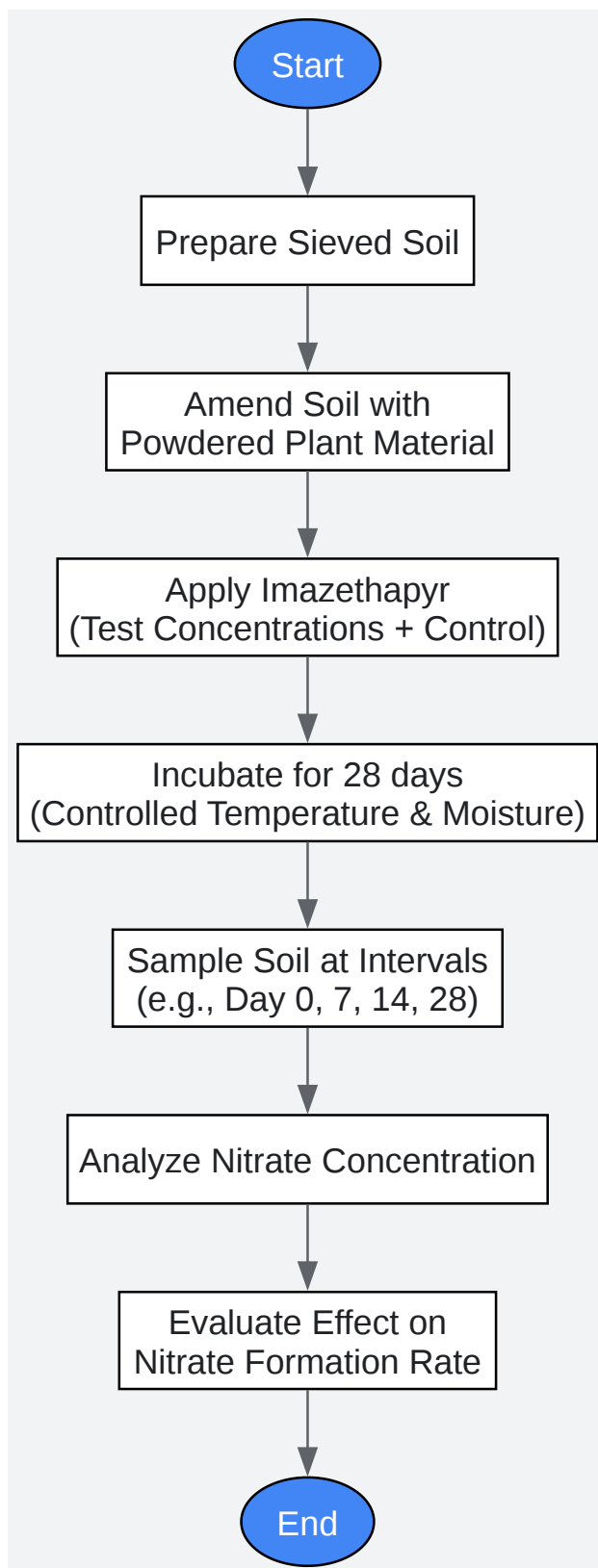
| pKa | 2.1 (carboxylic acid), 3.9 (pyridine) |[5] |

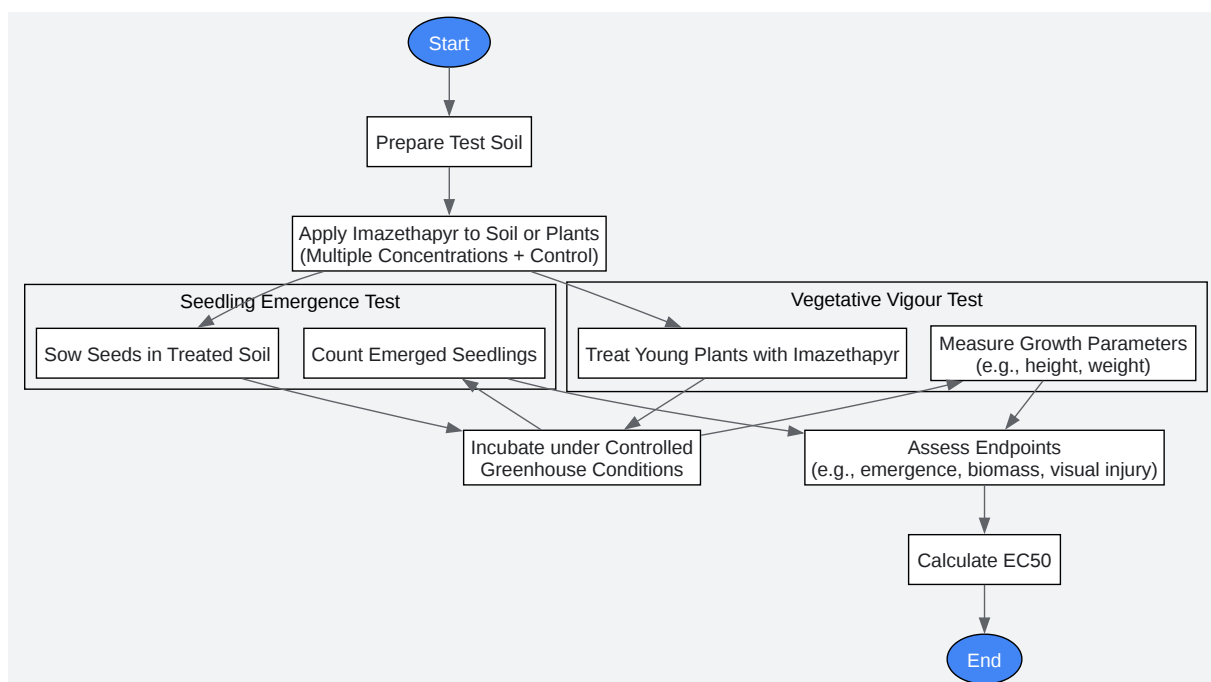
## Environmental Fate and Transport

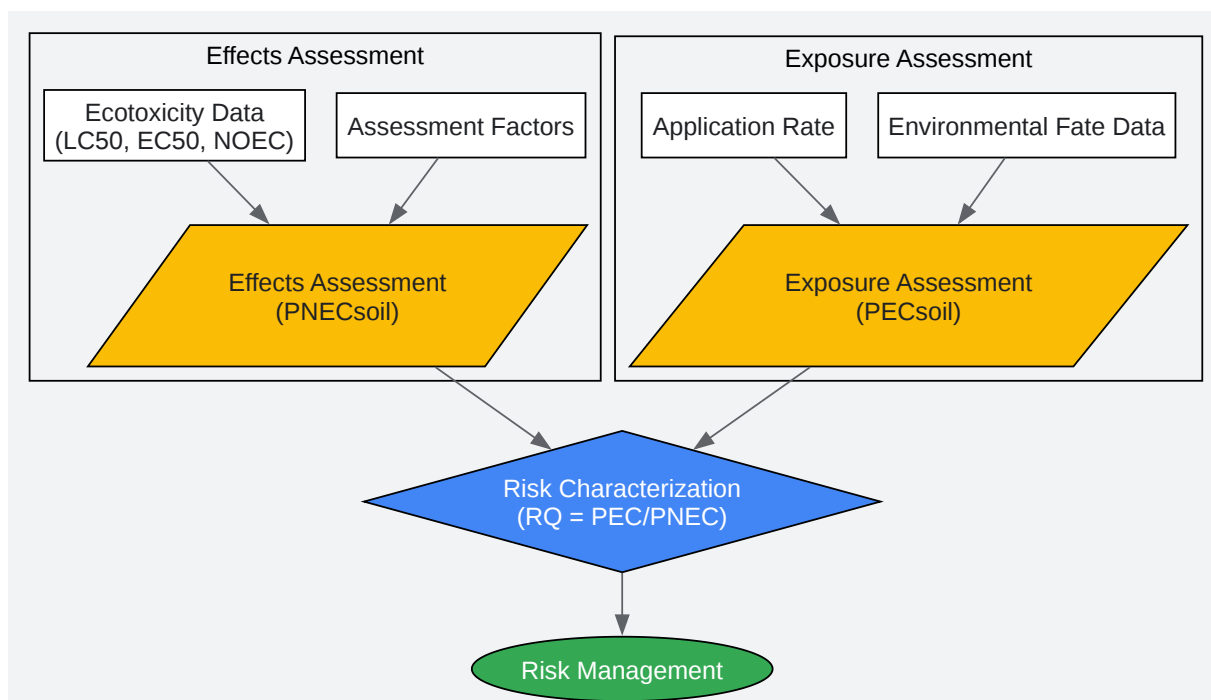
The environmental fate of **Imazethapyr** is a complex interplay of degradation, sorption, and transport processes within the soil matrix.











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